

Technical Dossier: Physicochemical Properties of 5-Methylhex-3-en-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methylhex-3-en-2-ol

Cat. No.: B14358801

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This document provides a concise summary of the core physicochemical properties of the organic compound **5-Methylhex-3-en-2-ol**, with a focus on its molecular weight and chemical formula.

Chemical Identity and Molecular Weight

5-Methylhex-3-en-2-ol is an unsaturated alcohol. Its structure consists of a six-carbon chain containing a double bond and a hydroxyl group, with a methyl group as a substituent.

1.1 Chemical Formula

The molecular formula for **5-Methylhex-3-en-2-ol** has been determined to be C₇H₁₄O.[1][2][3] This formula is derived from its structure: a seven-carbon framework, fourteen hydrogen atoms, and a single oxygen atom.

1.2 Molecular Weight Calculation and Data

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **5-Methylhex-3-en-2-ol** is based on the atomic masses of carbon, hydrogen, and oxygen.

The data for the compound are summarized in the table below for clarity and ease of comparison.

Parameter	Value	Source
IUPAC Name	5-methylhex-3-en-2-ol	[2]
Molecular Formula	C ₇ H ₁₄ O	[1] [2] [3]
Average Molecular Weight	114.19 g/mol	[2] [3]
Monoisotopic Mass	114.104465066 Da	[1] [2] [3]
CAS Registry Number	93399-99-6	[1] [2]

Logical Relationship of Structure to Formula

The logical derivation of the molecular formula from the IUPAC name is a foundational concept in organic chemistry. The workflow illustrates how the nomenclature directly informs the chemical structure and, consequently, the molecular formula.

Derivation of molecular formula from IUPAC name.

This document is intended for technical audiences. The information provided is based on established chemical principles and publicly available data. No experimental protocols are included as the determination of molecular weight is a standard calculation based on the verified chemical formula.

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References

- 1. lookchem.com [lookchem.com]
- 2. 5-Methylhex-3-en-2-ol | C₇H₁₄O | CID 53722283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (E,2S)-5-methylhex-3-en-2-ol | C₇H₁₄O | CID 96356037 - PubChem [pubchem.ncbi.nlm.nih.gov]

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